

(1R)-trans-Phenothrin CAS number and molecular structure

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Compound of Interest

Compound Name: *trans-Phenothrin*

CAS No.: 74430-94-7

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An In-depth Technical Guide to (1R)-trans-Phenothrin

For Researchers, Scientists, and Drug Development Professionals

Introduction

(1R)-**trans-Phenothrin**, also known as d-phenothrin, is a synthetic pyrethroid insecticide valued for its potent and rapid insecticidal activity against a broad spectrum of pests.^{[1][2]} As a member of the Type I pyrethroids, it is a key active ingredient in various formulations for public health, domestic, and veterinary applications.^[1] This technical guide provides a comprehensive overview of (1R)-**trans-Phenothrin**, focusing on its chemical identity, molecular structure, physico-chemical properties, mechanism of action, analytical methodologies, and toxicological profile to support research and development activities.

Chemical Identity and Molecular Structure

(1R)-**trans-Phenothrin** is the most insecticidally active isomer of phenothrin.^[3] Its chemical identity is defined by its specific stereochemistry, which is crucial for its biological activity.

Identifier	Value
CAS Number	26046-85-5 ^[4]
Molecular Formula	C ₂₃ H ₂₆ O ₃ ^[4]
IUPAC Name	(3-phenoxyphenyl)methyl (1R,3R)-2,2-dimethyl-3-(2-methylprop-1-en-1-yl)cyclopropane-1-carboxylate
Synonyms	d-Phenothrin, Sumithrin
Molecular Weight	350.45 g/mol

Molecular Structure:

A simplified 2D representation of the molecular structure of (1R)-**trans-Phenothrin**.

Physico-chemical Properties

A summary of the key physico-chemical properties of (1R)-**trans-Phenothrin** is presented in the table below. This data is essential for formulation development, environmental fate assessment, and toxicological studies.

Property	Value	Reference
Appearance	Pale yellow to yellow-brown viscous liquid	[5]
Boiling Point	>290 °C	[6]
Melting Point	<25 °C	[6]
Vapor Pressure	0.16 mPa (20 °C)	[3]
Water Solubility	2 mg/L (25 °C)	[3]
Solubility in Organic Solvents	Soluble in hexane, acetone, methanol, and xylene (>1 kg/kg)	[3]
Stability	Fairly stable in air but unstable to light and in alkaline media.	[3]

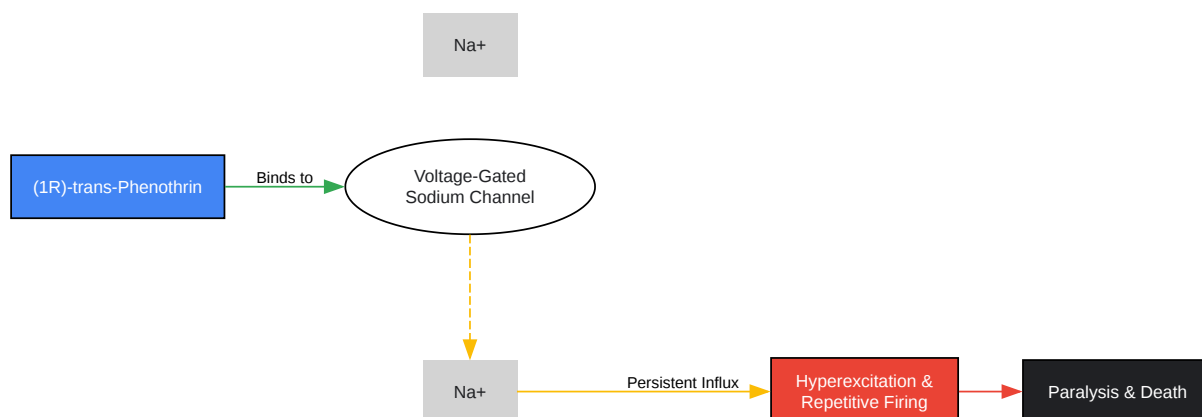
Mechanism of Action

(1R)-**trans-Phenothrin**, like other pyrethroids, is a neurotoxin that primarily targets the voltage-gated sodium channels in the nerve cells of insects.[7] Its mechanism of action leads to the rapid paralysis and death of the target pest.

The key steps in the signaling pathway are as follows:

- **Binding to Sodium Channels:** (1R)-**trans-Phenothrin** binds to a specific site on the alpha-subunit of the voltage-gated sodium channels in the neuronal membrane.
- **Prolonged Channel Opening:** This binding modifies the channel's gating kinetics, causing a significant delay in the closing of the channel after activation.
- **Persistent Sodium Influx:** The prolonged opening leads to a persistent influx of sodium ions (Na⁺) into the neuron.
- **Hyperexcitation:** The continuous influx of Na⁺ causes a state of hyperexcitation, leading to repetitive nerve discharges.

- **Paralysis and Death:** The uncontrolled nerve firing ultimately results in paralysis and the death of the insect.



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Mechanism of action of (1R)-**trans-Phenothrin** on insect neuronal sodium channels.

Experimental Protocols: Analytical Methods

The accurate determination of (1R)-**trans-Phenothrin** content and its isomeric purity is critical for quality control and regulatory compliance. The Collaborative International Pesticides Analytical Council (CIPAC) has established standardized methods for this purpose.

Determination of Total Phenothrin Content

Method: Gas Chromatography with Flame Ionization Detection (GC-FID) (CIPAC Method 356/TC/(M)/3)[7]

Principle: This method quantifies the total amount of phenothrin isomers in a sample. A gas chromatograph separates the components of the sample, and a flame ionization detector provides a response proportional to the amount of each component.

General Procedure:

- **Sample Preparation:** A known weight of the (1R)-**trans-Phenothrin** technical material is dissolved in a suitable solvent to a specific concentration.
- **Internal Standard:** An internal standard, such as m-terphenyl, is added to both the sample and calibration standards to correct for variations in injection volume and detector response.
[7]
- **GC Analysis:** The prepared sample is injected into the gas chromatograph. The instrument is equipped with a capillary column suitable for separating pyrethroids.
- **Quantification:** The peak areas of the phenothrin isomers and the internal standard are measured. The concentration of total phenothrin is calculated by comparing the peak area ratios of the sample to those of a calibration curve prepared with certified reference standards.

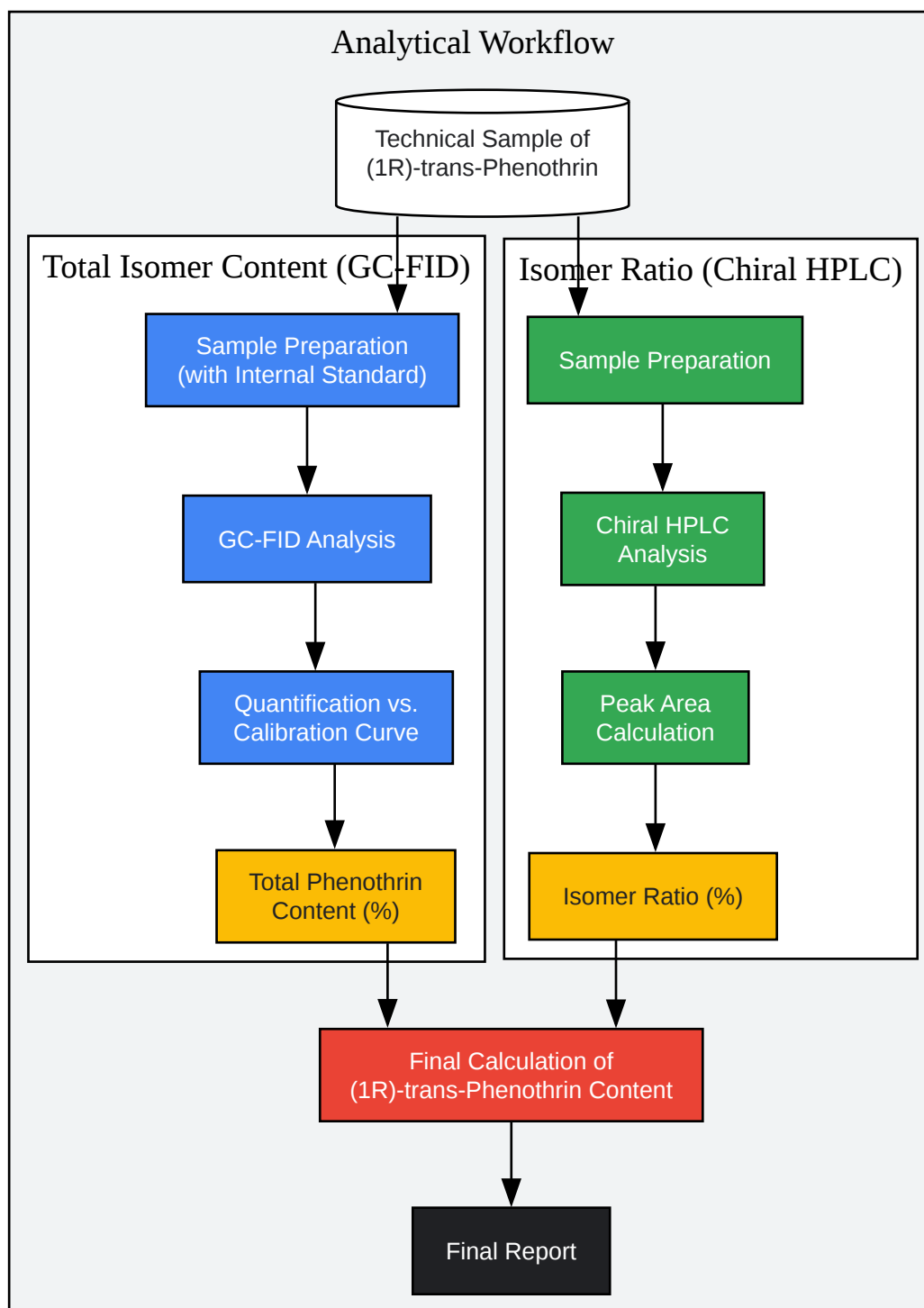
Determination of Isomer Ratio

Method: High-Performance Liquid Chromatography (HPLC) with a Chiral Stationary Phase (CIPAC Method 356/TC/(M)/2)[7]

Principle: This method separates the different stereoisomers of phenothrin, allowing for the determination of the (1R)-trans isomer content. A chiral stationary phase in the HPLC column interacts differently with each enantiomer, resulting in their separation.

General Procedure:

- **Sample Preparation:** A solution of the technical material is prepared in the mobile phase.
- **HPLC Analysis:** The sample is injected into the HPLC system equipped with a chiral column.
- **Isomer Separation:** The mobile phase composition and flow rate are optimized to achieve baseline separation of the (1R)-trans, (1R)-cis, (1S)-trans, and (1S)-cis isomers.
- **Detection:** A UV detector is typically used to monitor the elution of the isomers.
- **Calculation:** The percentage of each isomer is calculated from the respective peak areas in the chromatogram. The content of (1R)-**trans-phenothrin** is then determined by multiplying the total isomer content (from GC-FID) by the percentage of the (1R)-trans isomer.[7]



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Workflow for the analytical determination of (1R)-**trans-Phenothrin** content and isomer ratio.

Toxicology Profile

The toxicological profile of (1R)-**trans-Phenothrin** indicates low acute toxicity to mammals. However, it is highly toxic to aquatic organisms and bees.

Acute Toxicity Data:

Species	Route	LD ₅₀ / LC ₅₀	Reference
Rat	Oral	>5000 mg/kg	[8]
Rat	Dermal	>2000 mg/kg	[8]
Bobwhite Quail	Oral	>2510 mg/kg	[8]
Bobwhite Quail	Dietary (5-day)	>5620 ppm	[7][9]
Honey Bee	Contact	0.067 µg/bee	[8]
Mysid Shrimp	-	0.03 ppb	[6]

No-Observed-Adverse-Effect-Level (NOAEL):

Species	Study Type	NOAEL	Reference
Rat	2-generation reproduction	1000 mg/kg diet	[3]
Rabbit	Teratogenicity (oral)	300 mg/kg bw/d (Maternal and Developmental)	[7]

Environmental Fate

(1R)-**trans-Phenothrin** is susceptible to degradation in the environment, particularly by sunlight (photodegradation).[2] In soil, it undergoes rapid decomposition under upland conditions with a half-life of 1-2 days.[3] However, degradation is slower under flooded conditions.[3] Its high toxicity to non-target organisms like aquatic invertebrates and bees necessitates careful management to minimize environmental exposure.

Conclusion

(1R)-**trans-Phenothrin** is a highly effective insecticide with a well-defined chemical profile and mechanism of action. This guide provides essential technical information for researchers and professionals working with this compound. The provided data on its physico-chemical properties, analytical methods, and toxicology are critical for ensuring its safe and effective use in the development of new products and for conducting further research. For detailed experimental protocols, consultation of the official CIPAC handbooks is recommended.

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References

- [1. Discovery and development of pyrethroid insecticides - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. endura.it \[endura.it\]](#)
- [3. Phenothrin, d- \(EHC 96, 1990\) \[inchem.org\]](#)
- [4. \(1R\)-trans-Phenothrin | lookchem \[lookchem.com\]](#)
- [5. Phenothrin | C23H26O3 | CID 4767 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Phenothrin - Wikipedia \[en.wikipedia.org\]](#)
- [7. extranet.who.int \[extranet.who.int\]](#)
- [8. d-Phenothrin Technical Fact Sheet \[npic.orst.edu\]](#)
- [9. extranet.who.int \[extranet.who.int\]](#)
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